

Use of 2,2,5,5-Tetramethylheptane as a nonpolar solvent

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Compound of Interest

Compound Name: 2,2,5,5-Tetramethylheptane

Cat. No.: B15457728

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2,2,5,5-Tetramethylheptane: A Nonpolar Solvent Profile

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,2,5,5-Tetramethylheptane is a highly branched aliphatic hydrocarbon. Its structure, characterized by quaternary carbon atoms, results in a sterically hindered molecule with a compact and globular shape. These features bestow upon it properties characteristic of a nonpolar aprotic solvent. While theoretically a potential alternative to other alkane solvents like heptane or isooctane, a comprehensive review of scientific literature reveals a significant lack of documented applications for **2,2,5,5-tetramethylheptane** as a solvent in chemical synthesis, drug development, or other research applications.

This document provides a summary of the available physicochemical data for **2,2,5,5-tetramethylheptane**. However, due to the absence of published experimental work detailing its use as a solvent, specific application notes and detailed experimental protocols cannot be provided at this time. The information presented herein is intended to serve as a foundational reference for researchers considering this solvent for novel applications.

Physicochemical Properties

The properties of **2,2,5,5-Tetramethylheptane** are summarized in the table below. These data are compiled from established chemical databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄	[1] [2]
Molecular Weight	156.31 g/mol	[2]
CAS Registry Number	61868-47-1	[1] [2] [3]
IUPAC Name	2,2,5,5-tetramethylheptane	[2]
Appearance	Not available	
Boiling Point	Not available	[2]
Melting Point	Not available	
Density	Not available	
Vapor Pressure	Not available	[2]
Flash Point	Not available	
Solubility in Water	Expected to be very low	
Enthalpy of Combustion	-7407.4 kJ/mol (liquid)	[3]

Potential Applications as a Nonpolar Solvent

Based on its chemical structure as a highly branched alkane, **2,2,5,5-tetramethylheptane** can be inferred to possess the following characteristics as a nonpolar solvent:

- **Low Polarity:** Suitable for dissolving nonpolar and weakly polar organic compounds.
- **Aprotic Nature:** Lacks acidic protons, making it inert in reactions involving strong bases.
- **Chemical Inertness:** The absence of functional groups and the sterically hindered nature of the C-H bonds suggest high stability and low reactivity.

- **Potential for Low Freezing Point:** The irregular, globular structure may disrupt crystal lattice formation, potentially leading to a low freezing point.

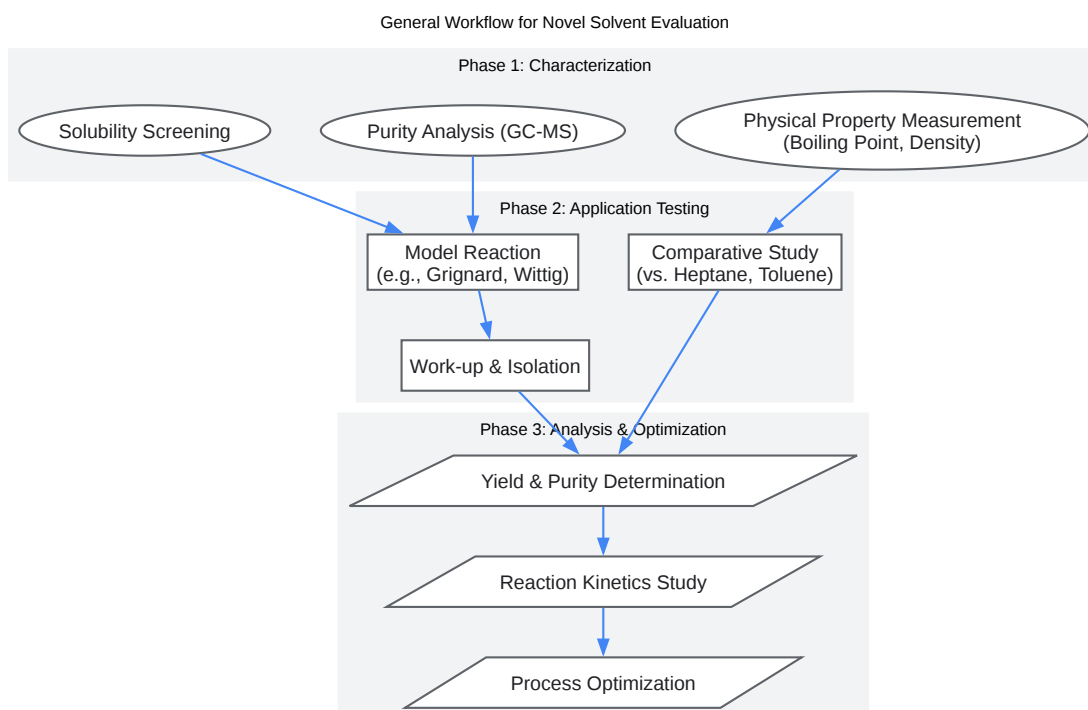
Given these properties, **2,2,5,5-tetramethylheptane** could theoretically be explored as a solvent in the following areas:

- **Organic Synthesis:** As a medium for reactions involving nonpolar reagents, such as certain polymerizations, organometallic reactions, or reactions sensitive to protic solvents.
- **Extractions:** As a potential solvent for the extraction of nonpolar natural products or for liquid-liquid extractions.
- **Chromatography:** As a component of the mobile phase in normal-phase chromatography.
- **Spectroscopy:** As a non-interfering solvent for spectroscopic analysis of nonpolar analytes.

It is crucial to reiterate that these are potential applications based on chemical principles, and there is no published data to support its efficacy in these roles.

Experimental Protocols

Due to the lack of available literature detailing the use of **2,2,5,5-tetramethylheptane** as a solvent, no established experimental protocols can be provided. Researchers wishing to investigate this solvent would need to develop and validate their own procedures. A general workflow for evaluating a novel nonpolar solvent is outlined below.



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Caption: A generalized workflow for the evaluation of a novel nonpolar solvent.

Safety and Handling

A formal Safety Data Sheet (SDS) for **2,2,5,5-tetramethylheptane** is not readily available from major chemical suppliers. However, based on the data for similar branched alkanes, the following precautions should be taken:

- **Flammability:** Assumed to be a flammable liquid. Keep away from heat, sparks, and open flames.
- **Inhalation:** Avoid breathing vapors. Use in a well-ventilated area or with appropriate respiratory protection.
- **Skin and Eye Contact:** Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- **Ingestion:** Do not ingest.

For detailed safety information, it is recommended to refer to the SDS of structurally similar compounds like 2,2,5,5-tetramethylhexane.^{[4][5]}

Conclusion

2,2,5,5-Tetramethylheptane represents an unexplored nonpolar solvent. While its physicochemical properties suggest potential utility in various applications, the current body of scientific literature is silent on its practical use. The information provided here serves as a starting point for researchers who may be interested in pioneering the use of this solvent and characterizing its performance against more conventional nonpolar media. Any investigation into its applications would require rigorous, de novo experimental design and validation.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. 2,2,5,5-Tetramethylheptane | C₁₁H₂₄ | CID 143849 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,2,5,5-Tetramethylheptane [webbook.nist.gov]
- 4. echemi.com [echemi.com]
- 5. chemicalbook.com [chemicalbook.com]
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